

# A Comprehensive Technical Guide to 3-Methyl-3-pentanol

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## Compound of Interest

Compound Name: 3-Methyl-3-pentanol

Cat. No.: B165633

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This technical guide provides an in-depth overview of **3-methyl-3-pentanol**, a tertiary hexanol of interest in various scientific and pharmaceutical applications. This document outlines its fundamental chemical and physical properties, structural information, and key identifiers.

## Chemical Identification and Properties

**3-Methyl-3-pentanol**, systematically named 3-methylpentan-3-ol, is a colorless, flammable liquid.<sup>[1][2]</sup> It is recognized by the CAS Registry Number 77-74-7.<sup>[1][2][3][4][5][6][7]</sup> This compound is a tertiary alcohol, a structural characteristic that defines its chemical reactivity and physical properties.<sup>[1][2]</sup>

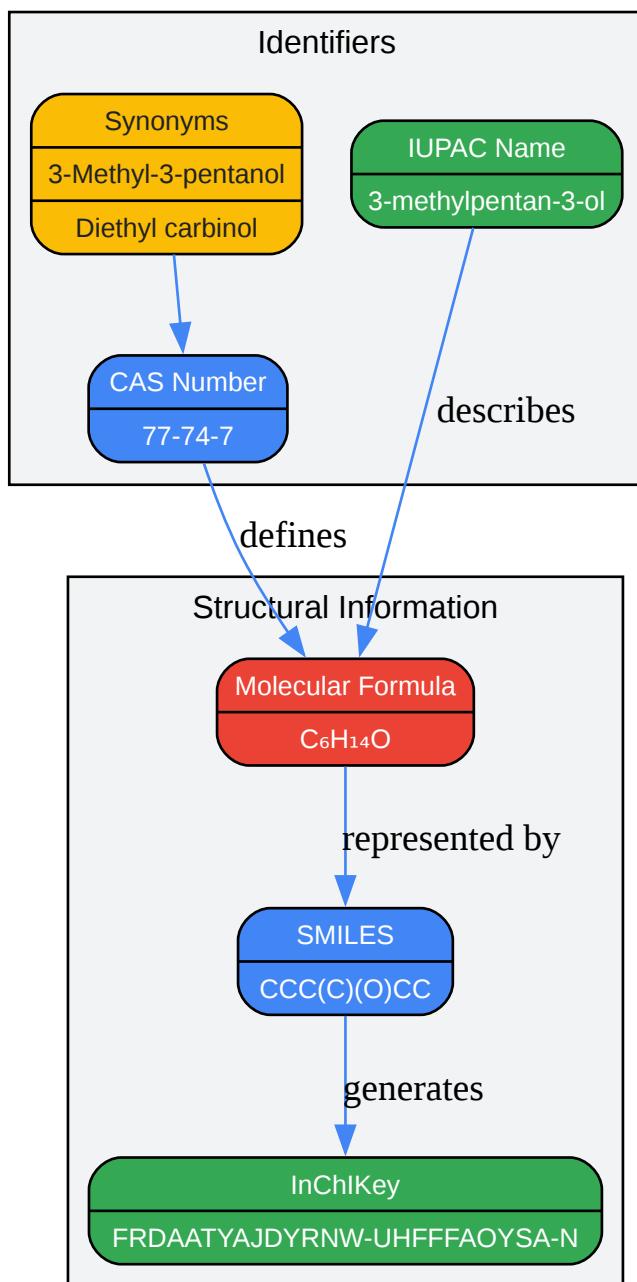
A summary of the key quantitative data for **3-methyl-3-pentanol** is presented in the table below for ease of reference and comparison.

| Property            | Value                              | Source(s)   |
|---------------------|------------------------------------|---|
| CAS Registry Number | 77-74-7                            | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Molecular Formula   | C <sub>6</sub> H <sub>14</sub> O   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>                     |
| Molecular Weight    | 102.17 g/mol                       | <a href="#">[4]</a>   |
| IUPAC Name          | 3-methylpentan-3-ol                | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>   |
| Appearance          | Colorless liquid                   | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Odor                | Fruity, powerful leafy odor        | <a href="#">[2]</a> <a href="#">[8]</a>   |
| Density             | 0.827 g/cm <sup>3</sup> (at 20 °C) | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Boiling Point       | 122.4 - 123 °C                     | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Melting Point       | -23.6 °C to -24 °C                 | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Flash Point         | 156 °C                             | <a href="#">[1]</a>   |
| Solubility in Water | 45 g/L                             | <a href="#">[2]</a>   |
| Refractive Index    | 1.4186                             | <a href="#">[1]</a>   |

## Molecular Structure

The molecular structure of **3-methyl-3-pentanol** consists of a central carbon atom bonded to a hydroxyl group (-OH), a methyl group (-CH<sub>3</sub>), and two ethyl groups (-CH<sub>2</sub>CH<sub>3</sub>). This arrangement classifies it as a tertiary alcohol. The chemical formula is C<sub>6</sub>H<sub>14</sub>O.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

The relationship between the various identifiers and the structural representations of **3-methyl-3-pentanol** is illustrated in the diagram below.



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Caption: Relationship between identifiers and structure of **3-methyl-3-pentanol**.

## Experimental Protocols

While this document does not detail specific experimental protocols, a common method for the synthesis of **3-methyl-3-pentanol** is the Grignard reaction.<sup>[2]</sup> This involves reacting a Grignard reagent, such as ethylmagnesium bromide, with a ketone like butanone, or an ester such as

methyl acetate.[\[2\]](#) The reaction is typically carried out in an anhydrous ether solvent, for instance, diethyl ether or tetrahydrofuran.[\[2\]](#) Another cited preparative method involves the reaction of 3-methyl-pentane with p-nitroperbenzoic acid in a chloroform solvent at 60 °C.[\[8\]](#)

## Applications and Safety

**3-Methyl-3-pentanol** has applications as an intermediate and solvent in organic synthesis.[\[8\]](#) It has also been noted for its use in the synthesis of the tranquilizer emylcamate and possesses sedative and anticonvulsant properties itself.[\[2\]](#)

From a safety perspective, it is a flammable liquid and vapor.[\[2\]](#) For detailed handling and safety information, it is essential to consult the corresponding Safety Data Sheet (SDS).

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## References

- 1. 3-Methyl-3-pentanol|77-74-7 - MOLBASE Encyclopedia [m.molbase.com]
- 2. 3-Methyl-3-pentanol - Wikipedia [en.wikipedia.org]
- 3. 3-Methyl-3-pentanol | 77-74-7 [chemicalbook.com]
- 4. 3-methyl-3-Pentanol | C6H14O | CID 6493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. 3-methyl-3-pentanol [stenutz.eu]
- 7. 3-Pentanol, 3-methyl- [webbook.nist.gov]
- 8. 3-METHYL-3-PENTANOL - Ataman Kimya [atamanchemicals.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Methyl-3-pentanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165633#3-methyl-3-pentanol-cas-number-and-molecular-structure>

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